

# "Diallyl 2,2'-oxydiethyl dicarbonate" CAS number 142-22-3

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## Compound of Interest

Compound Name: *Diallyl 2,2'-oxydiethyl dicarbonate*

Cat. No.: *B089636*

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An In-Depth Technical Guide to **Diallyl 2,2'-oxydiethyl dicarbonate** (CAS: 142-22-3)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diallyl 2,2'-oxydiethyl dicarbonate**, commonly known as allyl diglycol carbonate (ADC) or by its trade name CR-39®, is a monomer of significant interest in the field of polymer chemistry.[1][2] Its chemical structure, featuring two allyl groups, makes it highly suitable for polymerization processes, leading to the formation of a transparent, lightweight, and durable thermoset polymer.[1][3] This polymer, poly(allyl diglycol carbonate) (PADC), is renowned for its exceptional optical clarity, high impact resistance, and resistance to wear and corrosion, making it a superior alternative to traditional organic glass in many applications.[1][4]

The primary application of this monomer lies in the manufacturing of high-quality optical lenses.[1][4][5] Beyond optics, it also serves as a crosslinking agent in coatings and inks, and as a plasticizer and stabilizer in the plastics industry.[3] In the pharmaceutical field, its unique chemical properties allow for its use in the synthesis of various pharmaceutical intermediates and in the preparation of drug carriers and sustained-release agents.[3]

This technical guide provides a comprehensive overview of **diallyl 2,2'-oxydiethyl dicarbonate**, including its chemical and physical properties, detailed experimental protocols for its synthesis and polymerization, and a summary of its key applications.

## Chemical Identity

Identifier	Value
IUPAC Name	2-[2-(prop-2-enoxycarbonyloxy)ethoxy]ethyl prop-2-enyl carbonate
CAS Number	142-22-3[6][7][8]
Molecular Formula	C12H18O7[6][7]
Molecular Weight	274.27 g/mol [7]
Synonyms	Allyl diglycol carbonate (ADC), Diethylene glycol bis(allyl carbonate), CR-39[6][8][9]
InChI Key	JHQVCQDWGSXTFE-UHFFFAOYSA-N[1]
SMILES	<chem>C=CCOC(=O)OCCOCCOC(=O)OCC=C</chem> [10]

## Physicochemical Properties

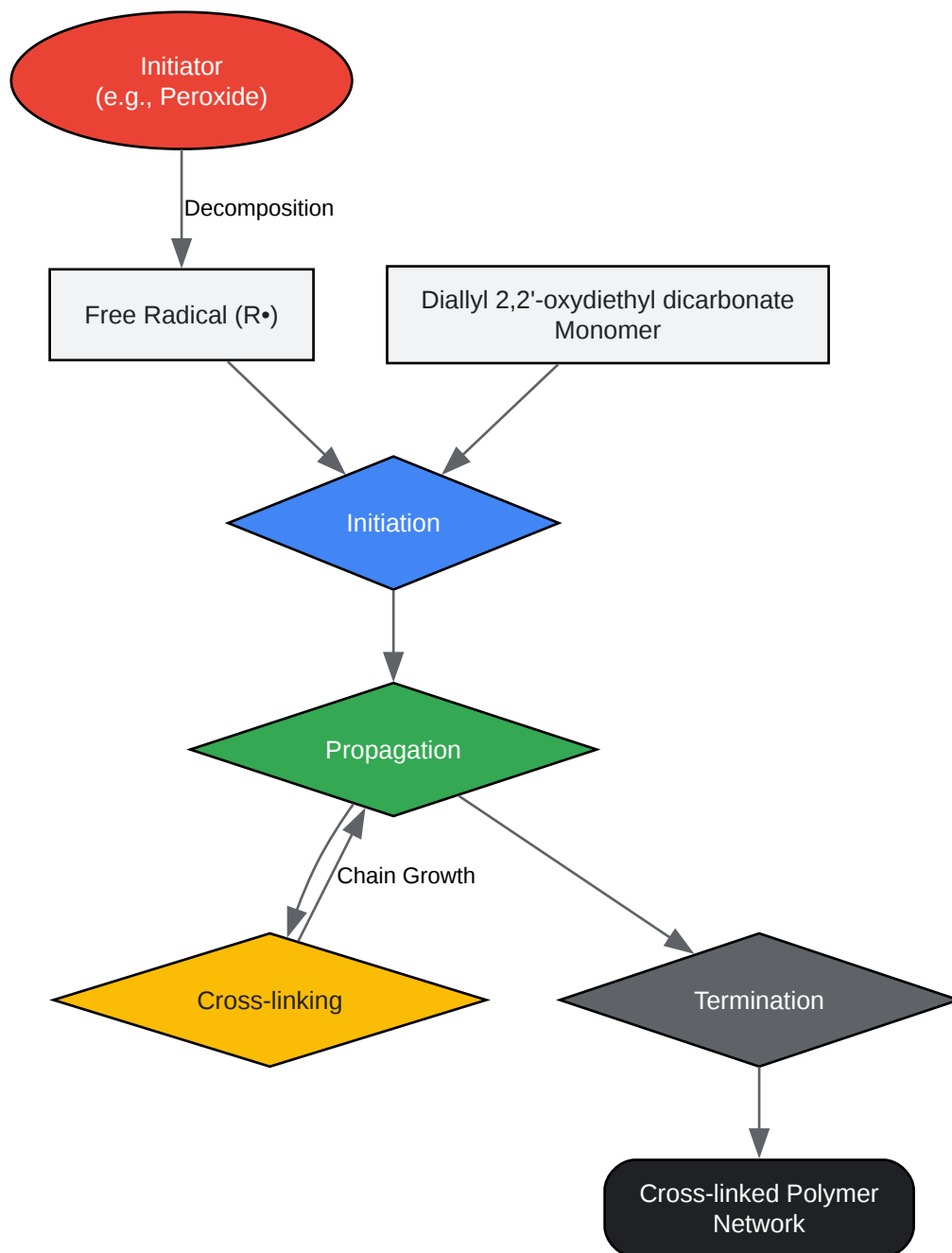
**Diallyl 2,2'-oxydiethyl dicarbonate** is a colorless to pale yellow, viscous liquid at room temperature.[3] It has a high boiling point and low volatility and is soluble in a variety of organic solvents.[3]

Property	Value	Source(s)
Appearance	Colorless or pale yellow liquid	[3]
Melting Point	-4 °C	[6][7]
Boiling Point	160 °C at 2 torr (161 °C at 2 mm Hg)	[6][7]
Density	1.133 - 1.15 g/cm <sup>3</sup> at 20-25 °C	[6][7]
Refractive Index (n <sub>20/D</sub> )	1.449 - 1.451	[6][7]
Flash Point	>230 °F (>110 °C)	[7]
Water Solubility	2.36 g/L at 20 °C	[5][11]
Vapor Pressure	0.009 Pa at 25 °C	[5]
LogP	1.543 at 20 °C	[5]

## Synthesis of Diallyl 2,2'-oxydiethyl dicarbonate

The most common industrial method for the synthesis of **diallyl 2,2'-oxydiethyl dicarbonate** is the esterification reaction between diethylene glycol and allyl chloroformate.[1] This reaction is typically carried out in the presence of a base, such as pyridine, which acts as a scavenger for the hydrochloric acid byproduct.[1]

## Synthesis Workflow



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